

Application Note: Structural Elucidation of Deacetylcephaloglycin using NMR Spectroscopy

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Compound of Interest

Compound Name: *Deacetylcephaloglycin*

CAS No.: 3890-34-4

Cat. No.: B1669932

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Deacetylcephaloglycin is a significant metabolite of the first-generation cephalosporin antibiotic, cephaloglycin. The precise determination of its chemical structure is paramount for understanding its biological activity, metabolic fate, and for the development of related pharmaceutical compounds. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled, non-destructive analytical technique for the unambiguous structural elucidation of organic molecules like **deacetylcephaloglycin**. This application note provides a detailed protocol and analysis workflow for the complete structural characterization of **deacetylcephaloglycin** using a combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments.

Principle

The structural elucidation of **deacetylcephaloglycin** is achieved through a systematic analysis of its NMR spectra. 1D ^1H and ^{13}C NMR provide initial information on the number and types of protons and carbons present in the molecule. Subsequently, 2D NMR experiments, including

Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), are employed to establish the connectivity between atoms, ultimately revealing the complete chemical structure.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for obtaining high-quality NMR spectra.

- **Sample Requirements:** A minimum of 5-10 mg of purified **deacetylcephaloglycin** is required for a comprehensive suite of 1D and 2D NMR experiments.
- **Solvent Selection:** Deuterated solvents are used to avoid overwhelming solvent signals in the ^1H NMR spectrum. Dimethyl sulfoxide- d_6 (DMSO- d_6) is a common choice for its ability to dissolve a wide range of organic molecules and its distinct solvent peak.
- **Procedure:**
 - Accurately weigh 5-10 mg of **deacetylcephaloglycin** into a clean, dry vial.
 - Add approximately 0.6-0.7 mL of DMSO- d_6 .
 - Gently vortex or sonicate the vial to ensure complete dissolution of the sample.
 - Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
 - Cap the NMR tube securely to prevent solvent evaporation and contamination.

NMR Data Acquisition

All NMR data should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

- **1D ^1H NMR:**
 - **Pulse Program:** Standard single-pulse experiment (e.g., zg30).

- Spectral Width: 12-16 ppm.
- Number of Scans: 16-64.
- Relaxation Delay: 1-2 seconds.
- 1D ^{13}C NMR:
 - Pulse Program: Proton-decoupled single-pulse experiment (e.g., zgpg30).
 - Spectral Width: 200-220 ppm.
 - Number of Scans: 1024 or more, depending on sample concentration.
 - Relaxation Delay: 2 seconds.
- 2D COSY:
 - Pulse Program: Gradient-selected COSY (e.g., cosygpqf).
 - Spectral Width (F1 and F2): Same as 1D ^1H NMR.
 - Number of Increments (F1): 256-512.
 - Number of Scans per Increment: 2-4.
- 2D HSQC:
 - Pulse Program: Gradient-selected HSQC with sensitivity enhancement (e.g., hsqcedetgpsisp2.3).
 - Spectral Width (F2): Same as 1D ^1H NMR.
 - Spectral Width (F1): Same as 1D ^{13}C NMR.
 - Number of Increments (F1): 128-256.
 - Number of Scans per Increment: 2-8.

- 2D HMBC:
 - Pulse Program: Gradient-selected HMBC (e.g., hmbcgpndqf).
 - Spectral Width (F2): Same as 1D ^1H NMR.
 - Spectral Width (F1): Same as 1D ^{13}C NMR.
 - Number of Increments (F1): 256-512.
 - Number of Scans per Increment: 4-16.

Data Processing and Analysis

NMR data should be processed using appropriate software (e.g., TopSpin, Mnova).

- Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
- Phase correct all spectra manually.
- Perform baseline correction.
- Calibrate the chemical shift scale using the residual solvent peak (DMSO- d_6 : $\delta\text{H} = 2.50$ ppm, $\delta\text{C} = 39.52$ ppm).
- Integrate the signals in the ^1H NMR spectrum.
- Analyze the cross-peaks in the 2D spectra to establish correlations.

Data Presentation

Disclaimer: The following NMR data is illustrative and based on a closely related cephalosporin structure due to the lack of publicly available, complete NMR assignments for **deacetylcephaloglycin** at the time of this writing. The principles of spectral interpretation remain the same.

Table 1: Illustrative ^1H NMR Data for a Deacetylcephaloglycin Analog (400 MHz, DMSO- d_6)

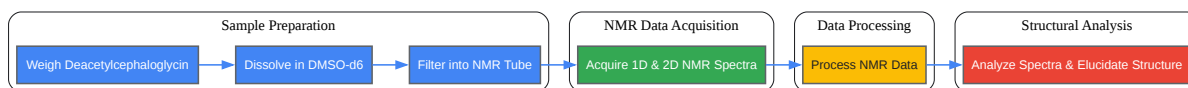
Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment (Illustrative)
9.15	d	8.5	1H	NH
7.30-7.45	m	-	5H	Phenyl-H
5.75	dd	8.5, 5.0	1H	H-7
5.50	d	5.0	1H	H-6
5.10	d	13.0	1H	CH ₂ -OH (a)
4.95	d	13.0	1H	CH ₂ -OH (b)
4.80	s	-	1H	α -CH
3.55	d	18.0	1H	H-2 (a)
3.35	d	18.0	1H	H-2 (b)

Table 2: Illustrative ¹³C NMR Data for a Deacetylcephaloglycin Analog (100 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Carbon Type	Assignment (Illustrative)
172.5	C=O	Carboxyl
171.0	C=O	Amide
165.0	C=O	β -Lactam
138.0	C	Phenyl-C (ipso)
129.0	CH	Phenyl-CH
128.5	CH	Phenyl-CH
127.0	CH	Phenyl-CH
125.0	C	C-3
122.0	C	C-4
62.0	CH ₂	CH ₂ -OH
59.0	CH	C-7
57.5	CH	C-6
57.0	CH	α -CH
26.0	CH ₂	C-2

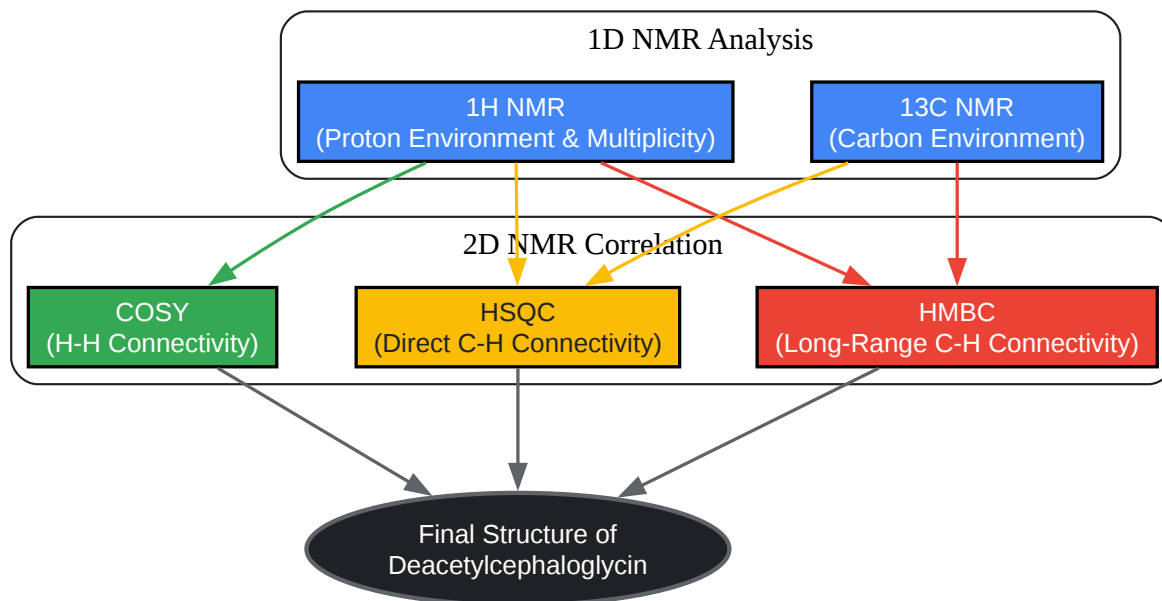
Structural Elucidation Workflow

The following diagrams illustrate the logical workflow for sample preparation and data analysis in the structural elucidation of **deacetylcephaloglycin**.



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Figure 1. Experimental Workflow



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Figure 2. NMR Data Interpretation Logic

Interpretation of NMR Data

- ^1H NMR: The ^1H NMR spectrum provides the chemical shift, multiplicity (singlet, doublet, triplet, etc.), coupling constant (J), and integration for each proton. This information helps to identify the types of protons (aromatic, aliphatic, amide, etc.) and their neighboring protons.
- ^{13}C NMR: The ^{13}C NMR spectrum reveals the number of unique carbon atoms and their chemical environments (e.g., carbonyl, aromatic, aliphatic).
- COSY: The COSY spectrum displays correlations between protons that are coupled to each other, typically through two or three bonds. This is crucial for identifying adjacent protons and tracing out spin systems within the molecule, such as the protons on the dihydrothiazine ring and the phenylacetyl side chain.

- **HSQC:** The HSQC spectrum shows correlations between protons and the carbon atoms to which they are directly attached (one-bond C-H correlation). This allows for the unambiguous assignment of protonated carbons.
- **HMBC:** The HMBC spectrum reveals correlations between protons and carbons that are two or three bonds away. This is vital for connecting different spin systems and for assigning quaternary (non-protonated) carbons, such as the carbonyl carbons and the ipso-carbon of the phenyl ring.

By integrating the information from all these NMR experiments, the complete and unambiguous structure of **deacetylcephaloglycin** can be elucidated.

Conclusion

NMR spectroscopy is an indispensable tool for the structural elucidation of **deacetylcephaloglycin**. The combination of 1D and 2D NMR techniques provides a comprehensive dataset that allows for the complete assignment of all proton and carbon signals and the establishment of the molecular connectivity. The protocols and workflow detailed in this application note provide a robust framework for researchers, scientists, and drug development professionals to confidently determine the structure of **deacetylcephaloglycin** and related cephalosporin derivatives.

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